

# Dichloromethylamine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Dichloromethylamine

Cat. No.: B1213824

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## Abstract

**Dichloromethylamine** ( $\text{CH}_3\text{NCl}_2$ ) is a highly reactive N-chloroamine that has been known to chemists for over a century. This document provides an in-depth technical overview of its discovery, history, chemical properties, and synthesis. Due to its inherent instability and hazardous nature, **dichloromethylamine** has not found widespread application and is primarily of academic and research interest. This guide summarizes key quantitative data, outlines experimental considerations for its synthesis based on historical and modern knowledge of N-chloroamine chemistry, and visually represents its synthesis and decomposition pathways.

## Discovery and History

The first synthesis of **dichloromethylamine** is credited to Koehler in 1879 and was later described by Bamberger and Renauld in 1895 in the scientific journal *Chemische Berichte*.<sup>[1]</sup> These early investigations laid the groundwork for understanding the chemistry of N-chloroamines. As a class of compounds, N-chloroamines are characterized by one or more chlorine atoms attached to a nitrogen atom. They are known for their oxidizing properties and have been investigated for various applications, including as disinfectants and reagents in organic synthesis. However, the simple alkyl-N,N-dichloroamines, such as **dichloromethylamine**, are notoriously unstable and prone to explosive decomposition, which has limited their practical use.

In more recent times, **dichloromethylamine** has been identified as a disinfection byproduct in chlorinated swimming pool water, formed from the reaction of chlorine with methylamine precursors.[2] This has led to renewed interest in its formation and stability in aqueous environments.

## Physicochemical and Toxicological Data

Quantitative data for **dichloromethylamine** is summarized in the table below. It is important to note that specific toxicological data, such as an LD50 value, is not readily available for **dichloromethylamine**, likely due to its instability. The concept of LD50 (Lethal Dose, 50%) refers to the dose of a substance that is lethal to 50% of a test population.[3][4][5] The absence of this data for **dichloromethylamine** necessitates that it be handled with extreme caution, assuming a high level of toxicity.

| Property                     | Value  | Source                         |
|------------------------------|--|--------------------------------|
| Molecular Formula            | CH <sub>3</sub> Cl <sub>2</sub> N              | [1]                            |
| Molecular Weight             | 99.95 g/mol                                    | [1]                            |
| CAS Number                   | 7651-91-4                                      | [1]                            |
| Appearance                   | Yellowish oil (reported historically)          | N/A                            |
| Density                      | 1.331 g/cm <sup>3</sup>                        | [1]                            |
| Boiling Point                | 61.3 °C at 760 mmHg                            | [1]                            |
| Solubility                   | Soluble in organic solvents, reacts with water | General N-chloroamine property |
| Henry's Law Constant at 25°C | Dimensionless: ~0.15                           | [2]                            |

## Synthesis and Reactivity

### Historical Synthesis

The original syntheses reported by Koehler (1879) and Bamberger and Renauld (1895) involved the chlorination of methylamine. While the full detailed experimental protocols from

these 19th-century publications are not readily accessible, the general approach for preparing N-chloroamines involves the reaction of an amine with a chlorinating agent, typically a hypochlorite solution.

## General Experimental Protocol for N-Chloroamine Synthesis

The following is a generalized protocol for the synthesis of **dichloromethylamine** based on modern understanding of N-chloroamine chemistry. This procedure should be performed with extreme caution in a well-ventilated fume hood, behind a blast shield, and with appropriate personal protective equipment.

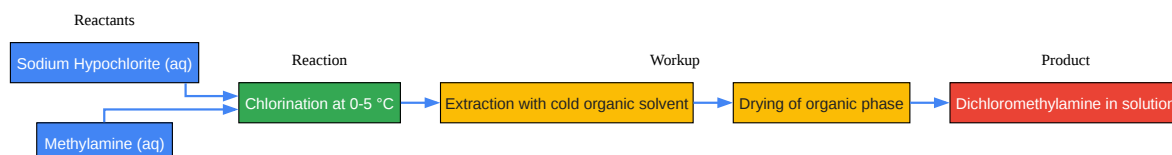
Materials:

- Methylamine hydrochloride ( $\text{CH}_3\text{NH}_2\cdot\text{HCl}$ )
- Sodium hypochlorite ( $\text{NaOCl}$ ) solution (e.g., bleach), cooled to 0-5 °C
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) for buffering
- An appropriate organic solvent for extraction (e.g., dichloromethane, cooled to 0-5 °C)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) for drying
- Ice bath
- Magnetic stirrer and stir bar
- Separatory funnel

Procedure:

- Preparation of Methylamine Solution: An aqueous solution of methylamine is prepared, typically by dissolving methylamine hydrochloride in water and neutralizing it carefully with a base like sodium bicarbonate to free the methylamine. The solution should be kept cold in an ice bath.

- **Chlorination:** A chilled solution of sodium hypochlorite is added dropwise to the cold, stirring methylamine solution. The temperature must be strictly maintained between 0 and 5 °C to minimize decomposition of the product. The molar ratio of sodium hypochlorite to methylamine should be at least 2:1 to favor the formation of the dichloro-derivative.
- **Extraction:** Once the addition is complete, the reaction mixture is immediately extracted with a cold organic solvent like dichloromethane. This step should be performed quickly to minimize the contact time of the **dichloromethylamine** with the aqueous phase, where it is unstable.
- **Drying and Isolation:** The organic layer is separated and dried over anhydrous sodium sulfate. The drying agent is then removed by filtration.
- **Handling and Storage:** **Dichloromethylamine** is highly unstable and should be used immediately in solution. It is not recommended to isolate the pure compound by evaporating the solvent, as this can lead to explosive decomposition.



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### Synthesis Workflow for **Dichloromethylamine**.

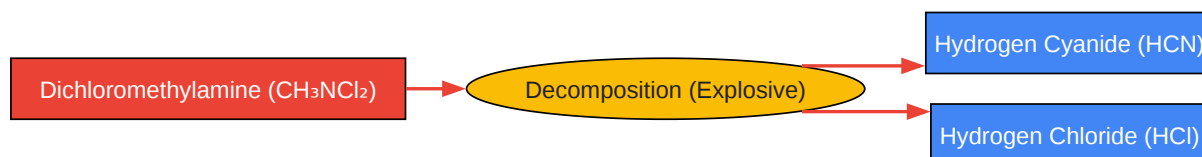
## Decomposition

**Dichloromethylamine** is known to be highly unstable and can decompose explosively, particularly when heated or in its pure form. The decomposition is reported to yield hydrogen cyanide (HCN) and hydrogen chloride (HCl). This decomposition pathway underscores the significant hazards associated with this compound.

The decomposition can be represented by the following reaction:



This reaction is highly exothermic and can be initiated by heat, shock, or friction.



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Decomposition Pathway of **Dichloromethylamine**.

## Biological Activity and Applications

There are no known therapeutic or widespread industrial applications for **dichloromethylamine**. Its high reactivity and instability make it unsuitable for most practical purposes. Its primary relevance in a biological context is as a potential toxic byproduct of water disinfection. N-chloroamines, in general, can exhibit antimicrobial properties due to their ability to act as oxidizing and chlorinating agents, but the instability of **dichloromethylamine** precludes its use in this capacity. No specific biological signaling pathways have been identified for **dichloromethylamine**.

## Safety and Handling

**Dichloromethylamine** is a hazardous and unstable compound that should only be handled by experienced chemists under strict safety protocols.

- **Explosion Hazard:** It is reported to be explosive, especially in concentrated or pure form. It should always be handled in dilute solution.
- **Toxicity:** The decomposition products, hydrogen cyanide and hydrogen chloride, are highly toxic and corrosive gases.

- Personal Protective Equipment (PPE): A lab coat, chemical safety goggles, and appropriate chemical-resistant gloves are mandatory. All manipulations should be conducted in a fume hood with a blast shield.
- Storage: **Dichloromethylamine** should not be stored. It should be prepared fresh and used immediately.

## Conclusion

**Dichloromethylamine** is a historically significant but practically limited N-chloroamine. Its discovery in the late 19th century contributed to the early understanding of this class of compounds. However, its inherent instability and hazardous nature, particularly its propensity for explosive decomposition, have prevented its use in any mainstream applications. For researchers and scientists, **dichloromethylamine** serves as a case study in the chemistry of highly reactive small molecules and highlights the importance of safety considerations in chemical synthesis and handling. Any work with this compound should be approached with extreme caution and a thorough understanding of its potential hazards.

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